

# Performance Showdown: Methylamine Hydrobromide vs. Hydrochloride in Perovskite Solar Cells

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## Compound of Interest

Compound Name: *Methylamine hydrobromide*

Cat. No.: *B1254693*

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For researchers and scientists at the forefront of renewable energy, the composition of perovskite solar cells (PSCs) is a critical factor in pushing the boundaries of efficiency and stability. Among the various additives used to enhance PSC performance, **methylamine hydrobromide** (MABr) and methylamine hydrochloride (MACl) have emerged as key players. This guide provides an objective comparison of their performance, supported by experimental data, to aid in the selection of the optimal precursor for specific research and development needs.

## At a Glance: MABr vs. MACl in PSC Performance

The choice between **methylamine hydrobromide** and methylamine hydrochloride as an additive in perovskite solar cells significantly impacts the photovoltaic performance and stability of the resulting devices. While both can contribute to improved film quality, they influence the perovskite crystallization process and final device characteristics in distinct ways.

Methylamine hydrochloride (MACl) has been extensively reported to enhance the crystallinity of perovskite films, leading to larger grain sizes and a reduction in defect densities.<sup>[1]</sup> This improvement in film morphology is a key factor in achieving high power conversion efficiencies (PCEs), with several studies reporting PCEs exceeding 23%.<sup>[2][3]</sup> MACl is often used to promote the formation of a stable perovskite phase and can lead to devices with excellent open-circuit voltage (Voc) and fill factor (FF).<sup>[2]</sup>

On the other hand, **methylamine hydrobromide** (MABr) is frequently employed in mixed-halide perovskite formulations to tune the material's bandgap. The incorporation of bromide can widen the bandgap, which can be advantageous in certain device architectures, such as tandem solar cells. While perhaps not leading to the same top-tier efficiencies as MACl in single-junction cells, MABr plays a crucial role in enhancing the stability of perovskite films. Bromide-containing perovskites have demonstrated improved resistance to moisture and thermal stress compared to their pure iodide counterparts.[\[4\]](#)[\[5\]](#)

## Quantitative Performance Comparison

The following table summarizes the key performance metrics of perovskite solar cells fabricated with MABr and MACl as additives, based on data from various studies. It is important to note that direct head-to-head comparisons in a single standardized cell architecture are limited in the available literature, and thus these values are drawn from different optimized systems.

Performance Metric	Methylamine Hydrobromide (MABr)	Methylamine Hydrochloride (MACl)
Power Conversion Efficiency (PCE)	Up to 16.57% (in FAPbI <sub>3</sub> -FAPbBr <sub>3</sub> system)	Up to 23.61%
Open-Circuit Voltage (Voc)	~1.017 V (in FAPbI <sub>3</sub> -MAPbBr <sub>3</sub> system)	Up to 1.11 V
Short-Circuit Current Density (J <sub>sc</sub> )	~22.196 mA/cm <sup>2</sup> (in FAPbI <sub>3</sub> -MAPbBr <sub>3</sub> system)	Up to 23.93 mA/cm <sup>2</sup>
Fill Factor (FF)	~72.18% (in FAPbI <sub>3</sub> -MAPbBr <sub>3</sub> system)	Up to 82.66%
Reported Stability	Enhances thermal and moisture stability.	Can improve photostability.

## Experimental Insights and Methodologies

The fabrication of high-performance PSCs is highly sensitive to the experimental protocol. Below are detailed methodologies for incorporating MABr and MACl into perovskite solar cells,

as adapted from published research.

## Experimental Protocol for MACl-based Perovskite Solar Cells

This protocol describes the fabrication of a high-efficiency perovskite solar cell using a MACl additive.

- **Substrate Preparation:** Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- **Electron Transport Layer (ETL) Deposition:** A compact layer of TiO<sub>2</sub> is deposited on the FTO substrate by spin-coating a precursor solution, followed by annealing. A mesoporous TiO<sub>2</sub> layer is then spin-coated on top of the compact layer and sintered.
- **Perovskite Precursor Solution Preparation:** A stock solution is prepared by dissolving formamidinium iodide (FAI), lead iodide (PbI<sub>2</sub>), and MABr in a mixed solvent of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). To this, a specific molar percentage of MACl is added.[2]
- **Perovskite Film Deposition:** The perovskite precursor solution containing MACl is spin-coated onto the mesoporous TiO<sub>2</sub> layer. An anti-solvent is often dripped onto the spinning substrate to induce rapid crystallization. The film is then annealed at a specific temperature to form the final perovskite layer.[6]
- **Hole Transport Layer (HTL) Deposition:** A solution of a hole-transporting material, such as Spiro-OMeTAD, is spin-coated on top of the perovskite layer.
- **Electrode Deposition:** Finally, a metal electrode (e.g., gold or silver) is deposited by thermal evaporation to complete the device.

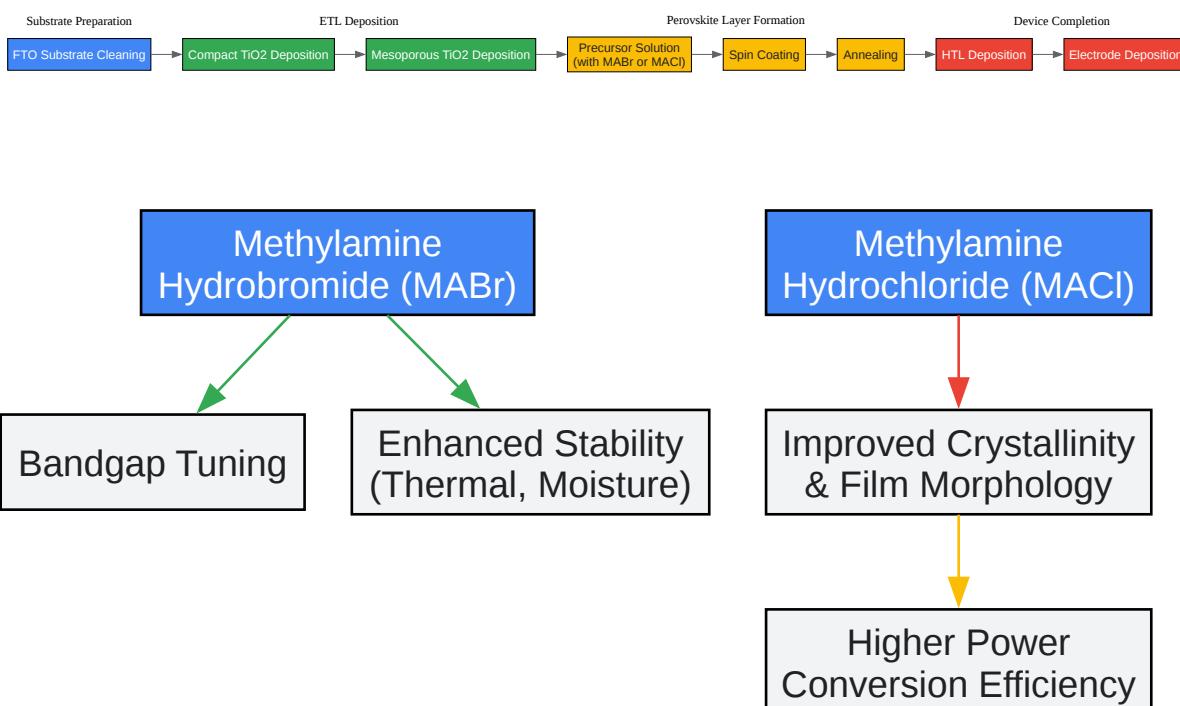
## Experimental Protocol for MABr-based Perovskite Solar Cells

This protocol outlines the synthesis of a mixed-halide perovskite using MABr.

- Substrate and ETL Preparation: The substrate and electron transport layers are prepared similarly to the MACl-based protocol.
- Perovskite Precursor Solution Preparation: A precursor solution is prepared by dissolving FAI, PbI<sub>2</sub>, and varying molar ratios of MABr and lead bromide (PbBr<sub>2</sub>) in a DMF/DMSO solvent mixture.[7]
- Perovskite Film Deposition: The mixed-halide perovskite solution is spin-coated onto the substrate. The spinning parameters and anti-solvent treatment are optimized to achieve a uniform and crystalline film. The substrate is then annealed.
- HTL and Electrode Deposition: The hole transport layer and metal electrode are deposited in the same manner as the MACl-based device.

## Visualizing the Experimental Workflow

The following diagram illustrates a generalized experimental workflow for the fabrication of perovskite solar cells, highlighting the key stages where MABr or MACl are introduced.



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